

A Technical Guide to the Solubility of Bis-Mal-Lysine-PEG4-TFP Ester

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Compound of Interest

Compound Name: *Bis-Mal-Lysine-PEG4-TFP ester*

Cat. No.: *B8106448*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Bis-Mal-Lysine-PEG4-TFP ester**, a heterobifunctional crosslinker crucial for the development of antibody-drug conjugates (ADCs) and other bioconjugates. Understanding the solubility of this reagent is paramount for its effective handling, storage, and application in experimental workflows.

Core Compound Characteristics

Bis-Mal-Lysine-PEG4-TFP ester is a sophisticated crosslinking agent featuring two maleimide groups and a tetrafluorophenyl (TFP) ester. The maleimide moieties are reactive towards sulfhydryl groups, while the TFP ester targets primary amines, enabling the precise conjugation of biomolecules. The integrated polyethylene glycol (PEG4) spacer enhances the hydrophilicity and, consequently, the aqueous solubility of the resulting conjugate.^{[1][2]}

Solubility Profile

The solubility of **Bis-Mal-Lysine-PEG4-TFP ester** has been evaluated in various common laboratory solvents. This data is critical for the preparation of stock solutions and for designing reaction conditions that ensure the homogeneity of the reaction mixture.

Table 1: Solubility of **Bis-Mal-Lysine-PEG4-TFP ester** in Different Solvents

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Ultrasonic assistance may be required. It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.
Methylene Chloride	Soluble	Qualitative data from suppliers. [1]
Acetonitrile	Soluble	Qualitative data from suppliers. [1]
N,N-Dimethylacetamide (DMAC)	Soluble	Qualitative data from suppliers. [1]
Water	Poorly soluble	The hydrophilic PEG linker is intended to increase the water solubility of the final conjugate, not necessarily the crosslinker itself. [2]

Experimental Protocols

While a specific, detailed experimental protocol for determining the solubility of **Bis-Mal-Lysine-PEG4-TFP ester** is not widely published, a general methodology can be adapted from standard practices for similar PEGylated bifunctional crosslinkers.

Protocol: Determination of Solubility via the Saturation Method

1. Materials:

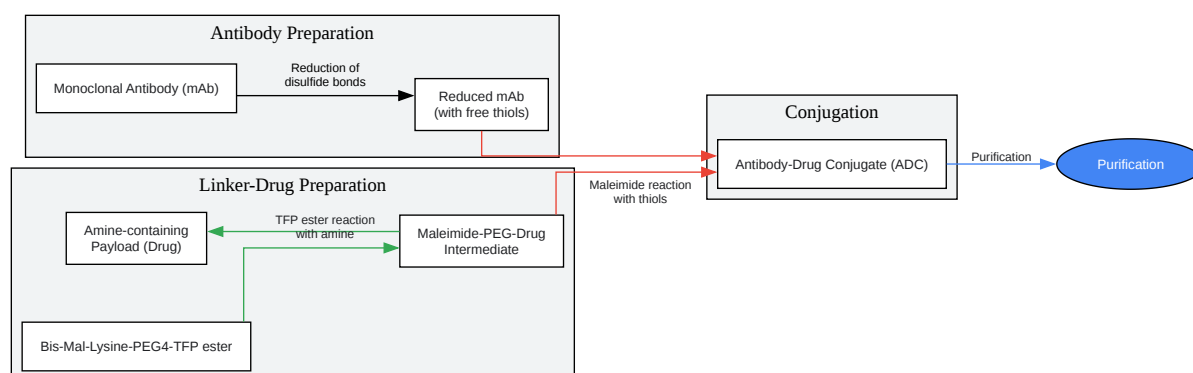
- **Bis-Mal-Lysine-PEG4-TFP ester**
- Selected solvents (e.g., DMSO, DMF, Acetonitrile, Water)
- Vortex mixer
- Thermostatic shaker
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

2. Procedure:

Visualization of a Key Application Workflow

The primary application of **Bis-Mal-Lysine-PEG4-TFP ester** is in the construction of antibody-drug conjugates (ADCs). The following diagram illustrates the logical workflow of this process.



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Caption: Logical workflow for the synthesis of an Antibody-Drug Conjugate (ADC).

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References

- 1. Bis-Mal-Lysine-PEG4-TFP ester, 1426164-53-5 | BroadPharm [broadpharm.com]
- 2. Bis-Mal-Lysine-PEG4-TFP ester, CAS 1426164-53-5 | AxisPharm [axispharm.com]
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